

physical and chemical properties of cis-1,2-Cyclohexanedicarboxylic acid

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Compound of Interest

Compound Name: **cis-1,2-Cyclohexanedicarboxylic acid**

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An In-depth Technical Guide to cis-1,2-Cyclohexanedicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **cis-1,2-cyclohexanedicarboxylic acid**, a valuable building block in organic synthesis and medicinal chemistry. The information is presented to support research and development activities, with a focus on quantitative data, experimental methodologies, and key chemical transformations.

Physical and Chemical Properties

cis-1,2-Cyclohexanedicarboxylic acid is a white, crystalline solid at room temperature.^[1] Its cyclic structure and the cis-orientation of the two carboxylic acid groups influence its physical properties and chemical reactivity.

Identification and General Properties

Property	Value	Reference(s)
IUPAC Name	(1R,2S)-cyclohexane-1,2-dicarboxylic acid	[1]
Synonyms	cis-Hexahydrophthalic acid	[2]
CAS Number	610-09-3	[1]
Molecular Formula	C ₈ H ₁₂ O ₄	[2]
Molecular Weight	172.18 g/mol	[2]
Appearance	White crystalline powder	[1]

Quantitative Physical Data

The following table summarizes key quantitative physical properties of **cis-1,2-cyclohexanedicarboxylic acid**.

Property	Value	Unit	Reference(s)
Melting Point	188 - 192	°C	[2]
Boiling Point	262.49 (rough estimate)	°C	[2]
Density	1.2104 (rough estimate)	g/cm ³	[2]
Water Solubility	>2 (at 20 °C)	g/L	[2]
pK _{a1}	4.34 (at 20 °C)	[2]	
pK _{a2}	6.76 (at 20 °C)	[2]	
Flash Point	250	°C	[2]

Solubility Profile

Solvent	Solubility	Reference(s)
Benzene	Soluble	[2]
Ethanol	Soluble	[2]
Methanol	Soluble	[2]
Ether	Soluble	[2]

Chemical Reactivity and Transformations

The two carboxylic acid groups in a **cis** configuration allow for specific intramolecular reactions, in addition to typical carboxylic acid chemistry.

Anhydride Formation

Upon heating, **cis-1,2-cyclohexanedicarboxylic acid** readily undergoes intramolecular dehydration to form the corresponding cyclic anhydride. This is a key reaction that distinguishes it from its *trans*-isomer.

Caption: Dehydration of the diacid to form the cyclic anhydride.

Fischer Esterification

Like other carboxylic acids, **cis-1,2-cyclohexanedicarboxylic acid** can be esterified by reaction with an alcohol in the presence of an acid catalyst. The reaction proceeds to form the corresponding diester.

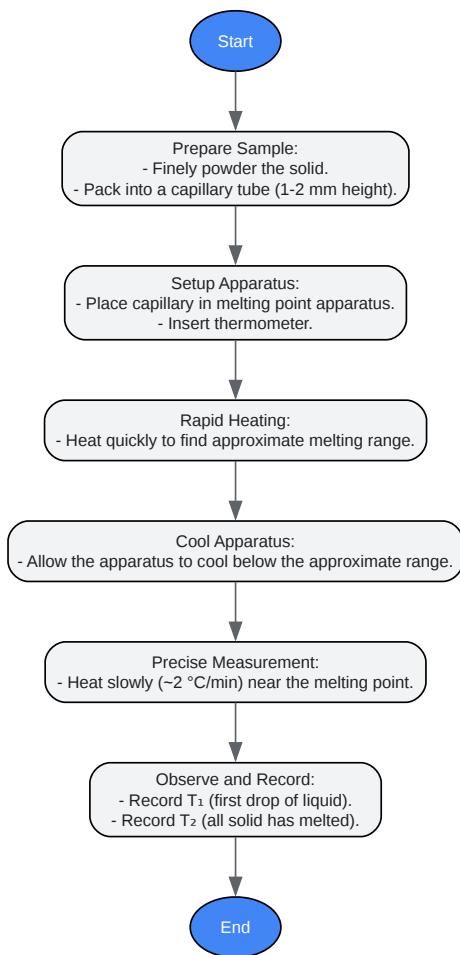
Caption: Fischer esterification of the diacid to form a diester.

Experimental Protocols

The following sections detail generalized protocols for the determination of key physical properties and for performing common chemical transformations.

Melting Point Determination

The melting point provides a quick assessment of purity. A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.[\[3\]](#)



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Caption: Workflow for melting point determination.

Methodology:

- Sample Preparation: A small amount of dry **cis-1,2-cyclohexanedicarboxylic acid** is finely powdered.[4] The open end of a capillary tube is pushed into the powder to pack a small amount (1-2 mm in height) into the sealed end.[4]
- Apparatus Setup: The capillary tube is placed into a melting point apparatus alongside a calibrated thermometer.[3][5]
- Determination: The apparatus is heated slowly and steadily.[6] The temperature at which the first drop of liquid appears (T₁) and the temperature at which the entire sample becomes a clear liquid (T₂) are recorded.[4] This range, T₁-T₂, is the melting point range. For high

accuracy, a preliminary rapid heating can be done to find an approximate range, followed by a slow, careful determination.[3]

pKa Determination by Potentiometric Titration

The two acid dissociation constants (pK_{a1} and pK_{a2}) can be determined by titrating a solution of the diacid with a strong base and monitoring the pH.

Methodology:

- Solution Preparation: A precise mass of **cis-1,2-cyclohexanedicarboxylic acid** is dissolved in deionized, carbonate-free water to create a solution of known concentration (e.g., 0.01 M).
- Titration Setup: The solution is placed in a beaker with a magnetic stirrer. A calibrated pH electrode is immersed in the solution.[7] A burette containing a standardized strong base (e.g., 0.1 M NaOH) is positioned over the beaker.[7]
- Titration: The base is added in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded.[7]
- Data Analysis: The pH is plotted against the volume of base added. The resulting titration curve will show two equivalence points. The pH at the half-equivalence points corresponds to the pK_a values. The first half-equivalence point gives pK_{a1} , and the second gives pK_{a2} .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. For **cis-1,2-cyclohexanedicarboxylic acid**, key absorptions include the broad O-H stretch of the carboxylic acid and the sharp C=O stretch.

Methodology (Thin Solid Film):

- Sample Preparation: A small amount (approx. 50 mg) of the solid is dissolved in a few drops of a volatile solvent like acetone or methylene chloride.[8]
- Film Deposition: A drop of this solution is placed on the surface of an IR-transparent salt plate (e.g., NaCl). The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.[8]

- Spectral Acquisition: The plate is placed in the sample holder of an FT-IR spectrometer, and the spectrum is recorded.[8] If peaks are too intense, the film can be made thinner by cleaning the plate and using a more dilute solution.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Methodology:

- Sample Preparation: Approximately 5-10 mg of the compound is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆, D₂O) in an NMR tube.[9] Tetramethylsilane (TMS) is often used as an internal standard (0 ppm).[10]
- Data Acquisition: The NMR tube is placed in the spectrometer. ¹H NMR and ¹³C NMR spectra are acquired.[9] The acidic protons of the carboxylic acid groups typically appear as a broad singlet far downfield in the ¹H NMR spectrum.[10]

Safety and Handling

cis-1,2-Cyclohexanedicarboxylic acid is classified as an irritant.

- Hazard Statements: Causes skin irritation and serious eye irritation.[2]
- Precautionary Measures:
 - Wear protective gloves, eye protection, and face protection.
 - Wash skin thoroughly after handling.
 - Avoid breathing dust.
 - Store in a cool, dry, well-ventilated area in a tightly sealed container.

In case of contact with eyes, rinse cautiously with water for several minutes. If skin irritation occurs, seek medical advice.[2]

This document is intended for informational purposes for trained professionals and does not constitute a comprehensive safety data sheet (SDS). Always consult the full SDS before handling this chemical.

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